

# Best Commercial Antibodies for FOXM1 Western Blotting: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide to selecting and using commercial antibodies for the detection of Forkhead Box M1 (FOXM1) protein by Western blotting. The information presented is curated from manufacturer datasheets and peer-reviewed scientific literature to aid in the successful and reproducible detection of FOXM1.

#### **Introduction to FOXM1**

Forkhead Box M1 (FOXM1) is a transcription factor that plays a critical role in cell cycle progression, proliferation, and DNA damage response.[1][2] Its expression is tightly regulated, peaking during the G2/M phase of the cell cycle.[1][2] Dysregulation of FOXM1 is frequently observed in various human cancers, where it often correlates with tumor progression and poor prognosis, making it an important target for cancer research and drug development. Accurate and reliable detection of FOXM1 protein levels by Western blotting is crucial for these studies.

# Recommended Commercial Antibodies for FOXM1 Western Blotting

The selection of a primary antibody is paramount for a successful Western blot. The following table summarizes highly-cited and well-validated commercial antibodies for FOXM1 detection.



Antibody Name/Clo ne	Manufact urer	Catalog Number	Host/Isot ype	Clonality	Recomm ended Dilution (WB)	Observed MW (kDa)
FoxM1 (D12D5) XP® Rabbit mAb	Cell Signaling Technology	5436	Rabbit / IgG	Monoclonal	1:1000	~110- 125[1][3]
FOXM1 (G-5) Mouse mAb	Santa Cruz Biotechnol ogy	sc-376471	Mouse / IgG2b	Monoclonal	1:100 - 1:1000[4]	~104- 122[4]
FOXM1 Polyclonal Antibody	Proteintech	13147-1- AP	Rabbit / IgG	Polyclonal	1:500 - 1:2000	~110

### **Application Notes**

- Cell Signaling Technology FoxM1 (D12D5) XP® Rabbit mAb (#5436): This monoclonal antibody is highly cited and is known for its specificity in detecting endogenous levels of total FOXM1.[1] The manufacturer has validated this antibody for Western blotting, and it is predicted to recognize all three isoforms of FOXM1 (FOXM1a, FOXM1b, and FOXM1c).[1] For optimal results, the manufacturer recommends overnight incubation at 4°C in a blocking buffer containing 5% w/v BSA in TBS with 0.1% Tween® 20.[5]
- Santa Cruz Biotechnology FOXM1 (G-5) Mouse mAb (sc-376471): This monoclonal antibody is also widely used and is recommended for the detection of all isoforms of FOXM1 from human, mouse, and rat origins.[4][6] The manufacturer suggests a starting dilution of 1:100 for Western blotting.[4] It is important to note that the observed molecular weight can vary depending on the cell type and post-translational modifications.[4]
- Proteintech FOXM1 Polyclonal Antibody (13147-1-AP): This polyclonal antibody is a good alternative and has been validated in human and mouse samples. Being a polyclonal





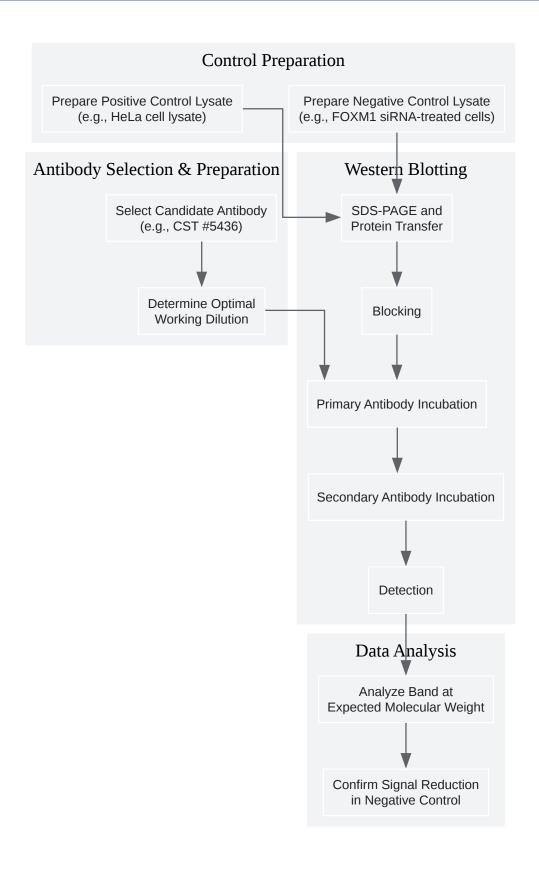


antibody, it recognizes multiple epitopes on the FOXM1 protein, which can sometimes lead to a stronger signal. The recommended starting dilution for Western blotting is between 1:500 and 1:2000.

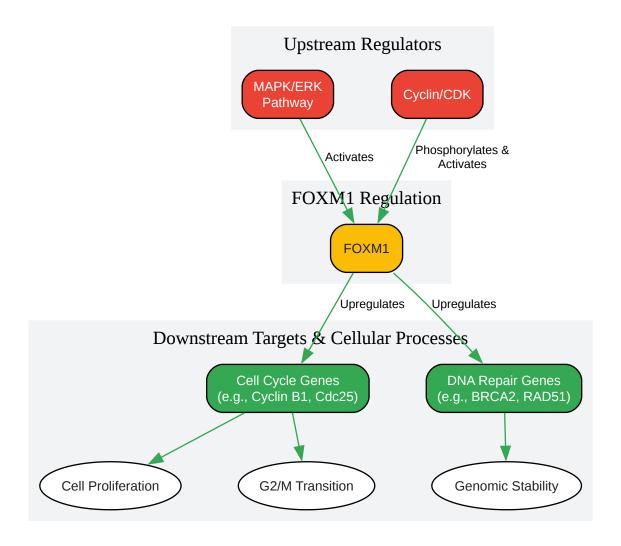
Validation is Critical: Regardless of the antibody chosen, it is highly recommended to perform in-house validation. This should include the use of positive and negative controls. Positive controls can be cell lines known to express high levels of FOXM1 (e.g., HeLa, actively dividing cells) or cells overexpressing FOXM1. As a negative control, cells with known low or absent FOXM1 expression or, ideally, cells treated with siRNA targeting FOXM1 should be used to confirm antibody specificity.[7][8][9]

## **Experimental Workflow for Antibody Validation**









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